degradation of Penicillin X Sodium Salt at different pH levels

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Compound of Interest		
Compound Name:	*Penicillin X Sodium Salt*	
Cat. No.:	*B15352664*	*Get Quote*

Technical Support Center: Penicillin X Sodium Salt Stability

Disclaimer: Specific stability data for **Penicillin X Sodium Salt** (4-Hydroxybenzylpenicillin Sodium Salt) is not readily available in published literature. This guide utilizes data from its close structural analog, Penicillin G Sodium Salt (Benzylpenicillin Sodium Salt), as a reliable proxy. The core β-lactam ring, the primary site of degradation, is identical in both molecules, suggesting similar stability profiles under various pH conditions.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for maintaining the stability of **Penicillin X Sodium Salt** in aqueous solutions?

A1: Based on studies of Penicillin G, the optimal pH for stability is in the neutral range, approximately pH 6.8.[1] Significant degradation occurs in both acidic and alkaline conditions. The stability is reasonably maintained within a pH range of 6.5 to 7.5.[1][2]

Q2: How does temperature affect the degradation of **Penicillin X Sodium Salt** solutions?

A2: Temperature significantly impacts the degradation rate of penicillins. It is recommended to store solutions at refrigerated temperatures (e.g., 5°C) to minimize degradation.[3] Studies on Penicillin G have shown that the degradation rate increases with rising temperature.[4] For

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instance, reconstituted solutions are generally stable for a few days under refrigeration, while at room temperature (25°C), a considerable loss of activity can occur within 24 hours.[1]

Q3: Which buffer system is recommended for preparing **Penicillin X Sodium Salt** solutions?

A3: Citrate buffer has been shown to be the most suitable medium for maintaining the stability of Penicillin G sodium, followed by acetate and then phosphate buffers.[2][5] It is also recommended to use a higher molar ratio of the buffer to the penicillin.[2][5]

Q4: What are the primary degradation pathways for **Penicillin X Sodium Salt**?

A4: The primary mode of degradation for penicillins involves the opening of the highly labile β-lactam ring.[2] Under acidic conditions, this leads to the formation of penicillenic acid, which is an inactive intermediate that can further degrade into various products. In alkaline conditions, the β-lactam ring is also cleaved, leading to loss of antibacterial activity.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Loss of antibacterial activity in prepared solution.	pH-mediated degradation: The pH of the solution may be too acidic or too alkaline.	Verify the pH of your solution and adjust to the optimal range of 6.5-7.5 using a suitable buffer like citrate buffer.[2]
	High temperature: The solution may have been stored at an elevated temperature.	Prepare fresh solutions and ensure they are stored at refrigerated temperatures (2-8°C). Avoid prolonged exposure to room temperature.[6]
	Inappropriate solvent/buffer: The chosen solvent or buffer system may be accelerating degradation.	Use a citrate buffer, which has been shown to provide superior stability for penicillins.[2][5] Avoid using unbuffered aqueous solutions for storage.[2]
Precipitation or cloudiness observed in the solution.	pH shift: A significant change in the pH of the solution could lead to precipitation of degradation products.	Check the pH of the solution. If it has shifted outside the optimal range, prepare a fresh, properly buffered solution.
	Concentration issues: The concentration of Penicillin X Sodium Salt may be too high for the solubility in the chosen solvent at a particular temperature.	Ensure the concentration is within the solubility limits for your experimental conditions. You may need to gently warm the solution (while monitoring for degradation) or use a larger volume of solvent.
Inconsistent experimental results.	Variability in solution stability: Inconsistent preparation and storage of Penicillin X Sodium Salt solutions can lead to varying levels of active compound.	Standardize your protocol for solution preparation, including the buffer system, pH, and storage conditions, to ensure reproducibility.

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Autocatalytic degradation: In acidic conditions, the formation of acidic degradation products can accelerate further degradation.[2]	Maintain a stable, neutral pH with an appropriate buffer system to prevent autocatalysis.

Data on Penicillin G Sodium Salt Stability (as a proxy for Penicillin X)

Table 1: Effect of pH on the Degradation Rate Constant (k) of Penicillin G Sodium in Citrate Buffer at 37°C

pH	Degradation Rate Constant (k) x 10^{-3} (h^{-1})
4.0	High (exact value variable, significantly higher than neutral)
5.0	High (exact value variable, significantly higher than neutral)
6.0	Lower
7.0	Minimal (around 4.54)[2]
7.5	Lower
9.0	Higher
10.0	High

Note: The degradation kinetics follow a V-shaped curve with the minimum degradation rate around pH 7.0.[2]

Table 2: Stability of Penicillin G Sodium in Various Media

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Medium	Stability Ranking
Citrate Buffer	1 (Most Stable)[2][5]
Acetate Buffer	2[2][5]
Phosphate Buffer	3[2][5]
Sodium Bicarbonate	4[2][5]
0.9% NaCl and 5% Glucose	5 (Least Stable)[2][5]

Experimental Protocols

Protocol 1: Preparation of a Buffered **Penicillin X Sodium Salt** Solution for Stability Testing

- Buffer Preparation: Prepare a citrate buffer solution (e.g., 0.1 M) and adjust the pH to the desired value (e.g., 7.0) using citric acid or sodium citrate.
- Dissolution: Weigh the required amount of **Penicillin X Sodium Salt** powder.
- Solution Preparation: Dissolve the **Penicillin X Sodium Salt** in the prepared citrate buffer to achieve the target concentration.
- Sterilization (if required): Filter-sterilize the solution using a 0.22 µm syringe filter.
- Storage: Store the solution in a sterile, sealed container at the desired temperature (e.g., 5°C or 25°C).

Protocol 2: Determination of Degradation Kinetics using High-Performance Liquid Chromatography (HPLC)

- Sample Preparation: At specified time intervals, withdraw an aliquot of the **Penicillin X Sodium Salt** solution stored under the test conditions.
- HPLC System: Use a C18 column with a suitable mobile phase (e.g., a gradient of acetonitrile and a phosphate buffer).
- Detection: Monitor the eluent at a specific UV wavelength (e.g., 210 nm).

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- Quantification: The concentration of the remaining intact Penicillin X can be determined by measuring the peak area and comparing it to a standard curve of known concentrations.
- Data Analysis: Plot the natural logarithm of the concentration of Penicillin X versus time. The slope of this line will give the pseudo-first-order degradation rate constant (k).

Visualizations

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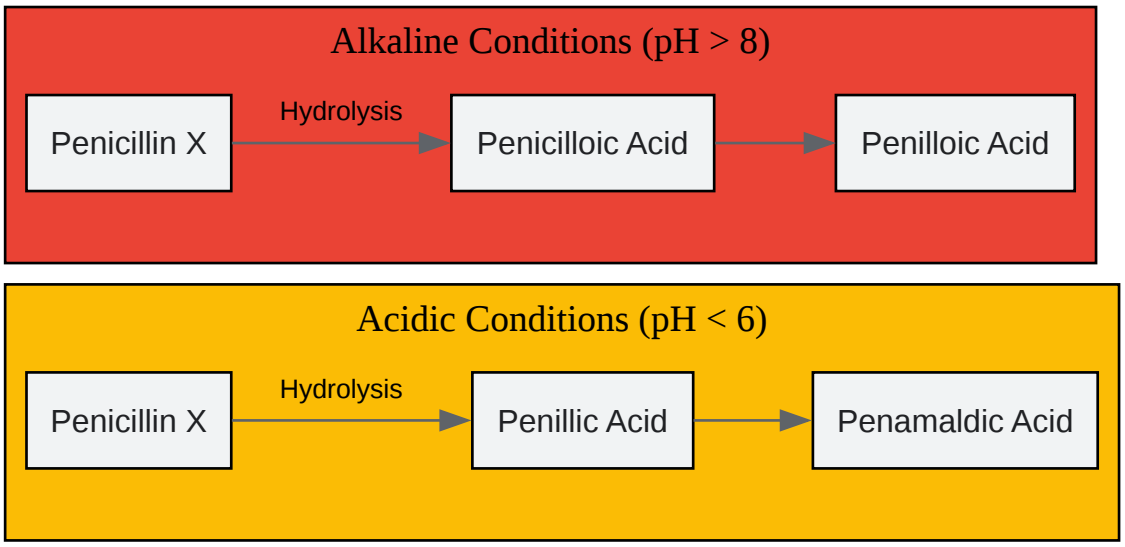

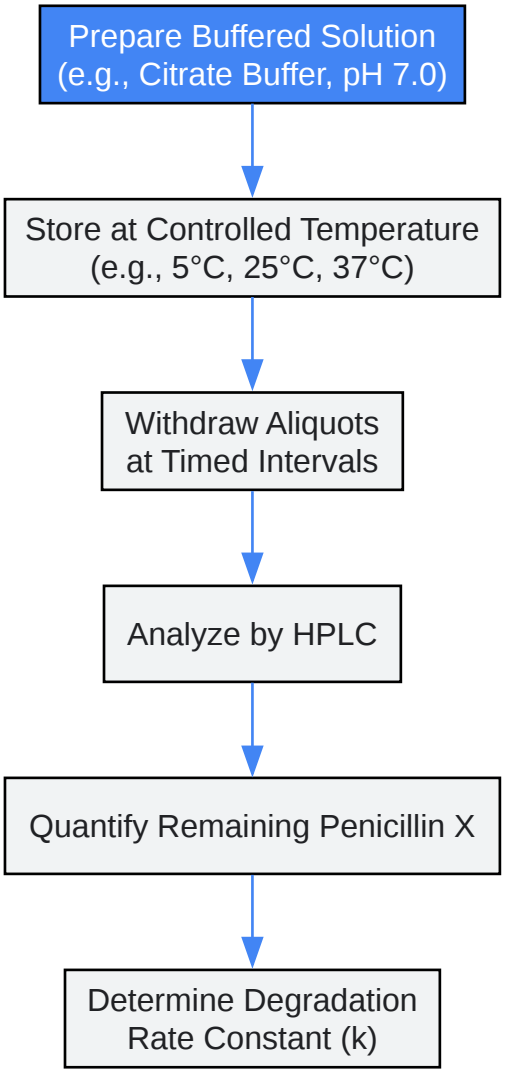

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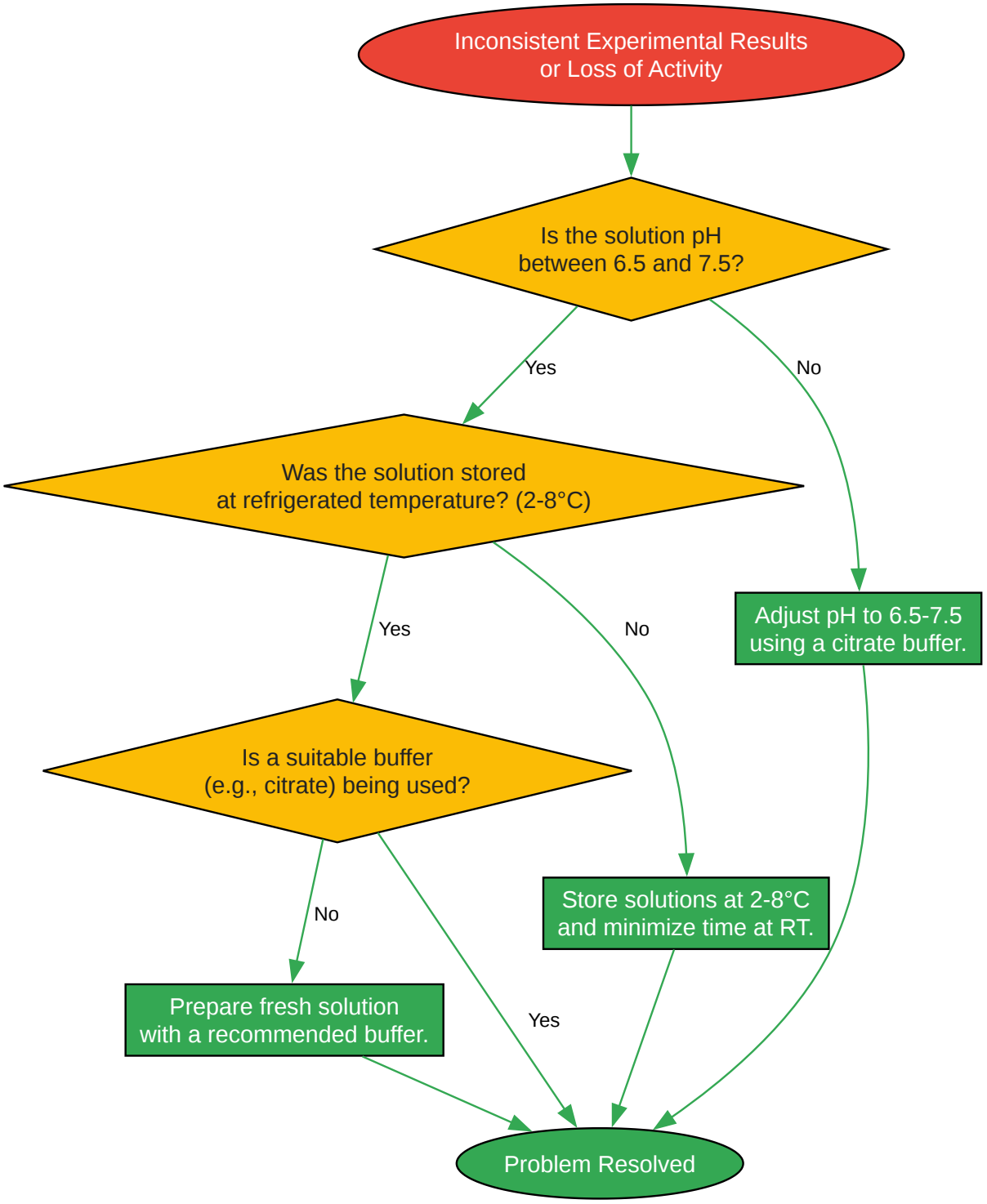

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